

11-Oxahomoaminopterin: A Research Tool for Investigating Folate Metabolism in Cancer

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 11-Oxahomoaminopterin

Cat. No.: B1663913

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Application Notes

Introduction

11-Oxahomoaminopterin is a synthetic folate analog that serves as a research tool for investigating the role of folate metabolism in cancer.^{[1][2]} As an antifolate, it functions as a competitive inhibitor of dihydrofolate reductase (DHFR), a critical enzyme in the folate pathway.^{[2][3]} Inhibition of DHFR disrupts the synthesis of tetrahydrofolate (THF), a vital cofactor for the synthesis of nucleotides (purines and thymidylate) and certain amino acids.^{[1][4][5]} This disruption ultimately leads to the cessation of DNA synthesis and cell proliferation, making DHFR a key target for cancer chemotherapy.^{[1][3][6]}

Mechanism of Action

11-Oxahomoaminopterin, like other aminopterin analogs, exerts its cytotoxic effects by binding to the active site of DHFR, preventing the reduction of dihydrofolate (DHF) to tetrahydrofolate.^{[1][4]} This blockade leads to a depletion of the cellular pool of THF derivatives, which are essential one-carbon donors in various biosynthetic pathways. The primary consequences of DHFR inhibition are the interruption of de novo purine synthesis and the inhibition of thymidylate synthase, which is necessary for the production of thymidine, a crucial component of DNA.^{[4][5][7]} The resulting nucleotide deficit leads to cell cycle arrest, primarily at the G1/S boundary, and can induce apoptosis.^{[4][8]}

Applications in Cancer Research

Due to its targeted mechanism of action, **11-Oxahomoaminopterin** can be utilized in a variety of cancer research applications:

- **Validating the Folate Pathway as a Therapeutic Target:** It can be used in cell-based assays to confirm the dependence of specific cancer cell lines on the folate pathway for proliferation.
- **Structure-Activity Relationship (SAR) Studies:** As a modified folate analog, it can be used in comparative studies with other antifolates like methotrexate to understand the structural requirements for DHFR inhibition and cellular uptake.
- **Investigating Drug Resistance Mechanisms:** It can be employed to study mechanisms of resistance to antifolate drugs, such as mutations in DHFR or alterations in drug efflux pumps.
[9]
- **Screening for Combination Therapies:** **11-Oxahomoaminopterin** can be used in combination with other anticancer agents to identify synergistic interactions.

Limitations

It is important to note that early studies with **11-Oxahomoaminopterin** showed it to be inactive against L-1210 leukemia in mice at a maximum dose of 48 mg/kg.[2] Furthermore, its growth inhibitory activity in L-1210 cell lines in culture was found to be 15 times weaker than that of methotrexate.[2] These findings suggest that while it is a useful research tool for in vitro studies, its potential as a standalone therapeutic agent may be limited.

Quantitative Data Summary

The following tables summarize the available quantitative data for **11-Oxahomoaminopterin** and comparative data for the well-characterized antifolate, methotrexate.

Table 1: In Vitro Activity of **11-Oxahomoaminopterin**

Compound	Cell Line	Assay	Endpoint	Result	Reference
11-Oxahomoaminopterin	L-1210 Leukemia	Growth Inhibition	IC50	15x weaker than Methotrexate	[2]
11-Oxahomoaminopterin	Lactobacillus casei	DHFR Inhibition	-	Active Inhibitor	[2]

Table 2: In Vivo Activity of **11-Oxahomoaminopterin**

Compound	Animal Model	Tumor Model	Dose	Outcome	Reference
11-Oxahomoaminopterin	Mice	L-1210 Leukemia	48 mg/kg	Inactive	[2]

Experimental Protocols

The following are detailed, generalized protocols for experiments where **11-Oxahomoaminopterin** could be used as a research tool. These protocols are based on standard methodologies for evaluating antifolate compounds.

Protocol 1: In Vitro Cell Proliferation Assay

Objective: To determine the half-maximal inhibitory concentration (IC50) of **11-Oxahomoaminopterin** in a cancer cell line.

Materials:

- Cancer cell line of interest (e.g., MCF-7, A549, HCT116)
- Complete cell culture medium (e.g., DMEM with 10% FBS)
- **11-Oxahomoaminopterin** stock solution (dissolved in a suitable solvent like DMSO)

- 96-well cell culture plates
- Cell proliferation reagent (e.g., MTT, PrestoBlue)
- Plate reader

Procedure:

- **Cell Seeding:** Seed the cancer cells in a 96-well plate at a density of 5,000-10,000 cells per well in 100 μ L of complete medium. Incubate overnight at 37°C and 5% CO₂.
- **Compound Treatment:** Prepare serial dilutions of **11-Oxahomoaminopterin** in complete medium. Remove the medium from the wells and add 100 μ L of the diluted compound solutions. Include a vehicle control (medium with the same concentration of solvent as the highest compound concentration).
- **Incubation:** Incubate the plate for 72 hours at 37°C and 5% CO₂.
- **Cell Viability Assessment:** Add the cell proliferation reagent to each well according to the manufacturer's instructions.
- **Data Acquisition:** Measure the absorbance or fluorescence using a plate reader at the appropriate wavelength.
- **Data Analysis:** Calculate the percentage of cell viability for each concentration relative to the vehicle control. Plot the results and determine the IC₅₀ value using non-linear regression analysis.

Protocol 2: In Vivo Antitumor Efficacy Study in a Xenograft Model

Objective: To evaluate the in vivo antitumor activity of **11-Oxahomoaminopterin** in a mouse xenograft model.

Materials:

- Immunocompromised mice (e.g., NOD/SCID or BALB/c nude)
- Human cancer cell line for xenograft implantation

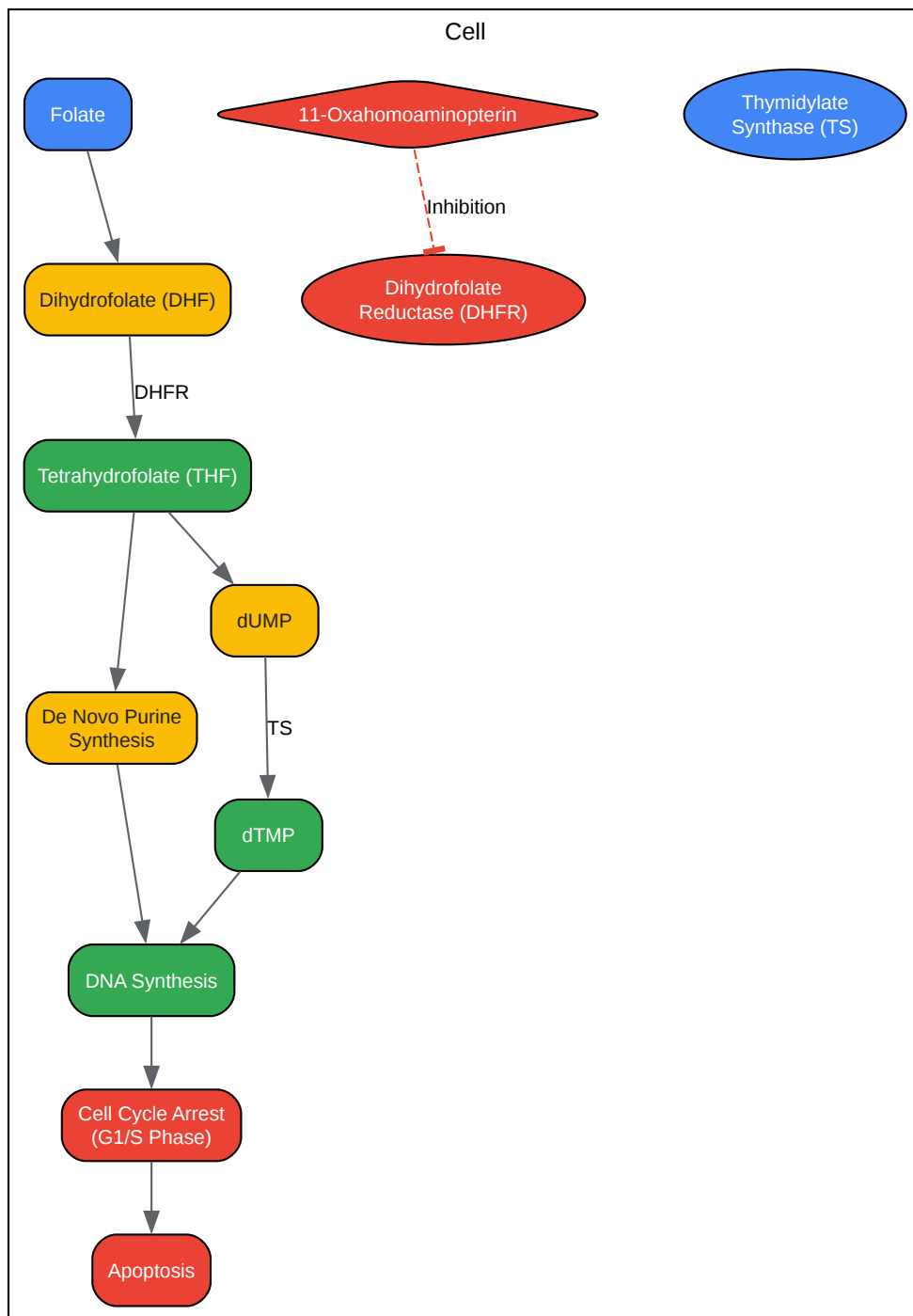
- **11-Oxahomoaminopterin** formulation for in vivo administration
- Vehicle control
- Calipers for tumor measurement

Procedure:

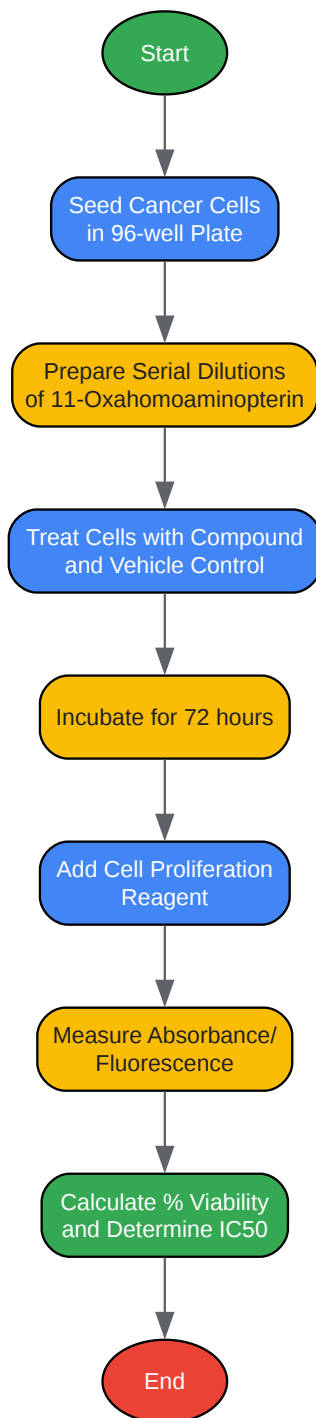
- Tumor Implantation: Subcutaneously inject 1-5 million cancer cells into the flank of each mouse.
- Tumor Growth Monitoring: Monitor tumor growth by measuring tumor dimensions with calipers every 2-3 days. Calculate tumor volume using the formula: $(\text{Length} \times \text{Width}^2) / 2$.
- Group Randomization: When tumors reach an average volume of 100-150 mm³, randomize the mice into treatment and control groups (n=8-10 mice per group).
- Treatment Administration: Administer **11-Oxahomoaminopterin** and the vehicle control to the respective groups via the desired route (e.g., intraperitoneal injection) at a predetermined dose and schedule.
- Monitoring: Continue to monitor tumor volume and body weight throughout the study.
- Study Endpoint: Terminate the study when tumors in the control group reach a predetermined size or after a specified duration.
- Data Analysis: At the end of the study, excise and weigh the tumors. Calculate the tumor growth inhibition (TGI) for the treatment group compared to the control group.

Visualizations

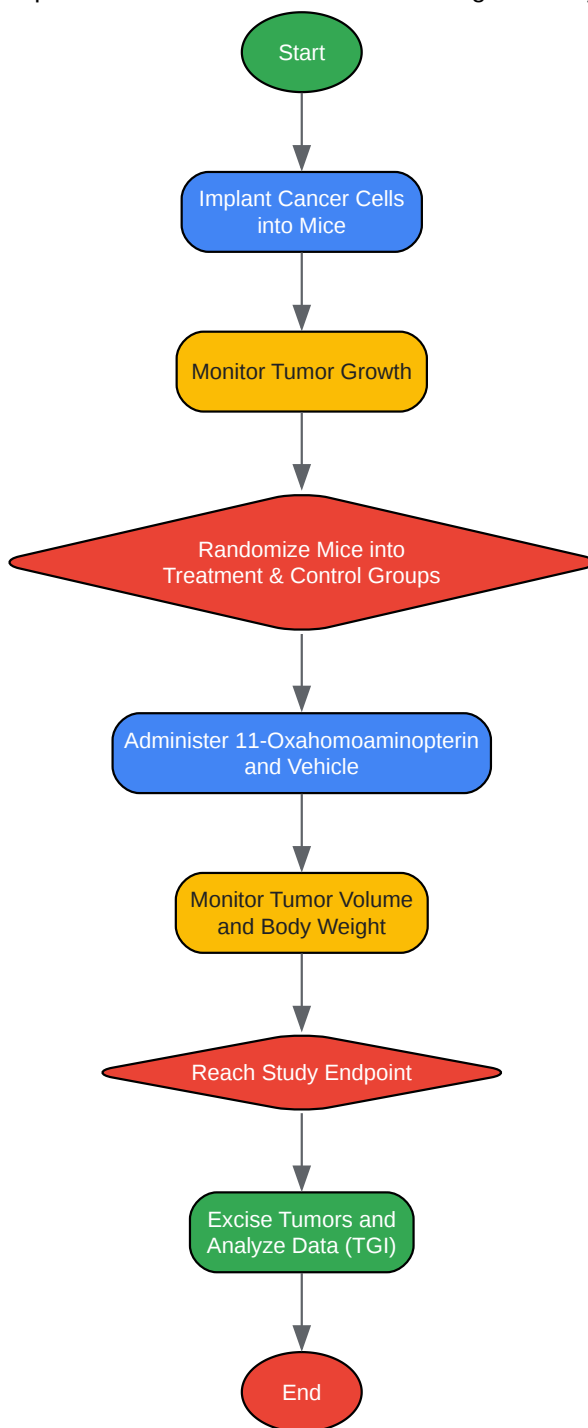
Signaling Pathway of DHFR Inhibition by 11-Oxahomoaminopterin

[Click to download full resolution via product page](#)Caption: DHFR Inhibition by **11-Oxahomoaminopterin**.

Experimental Workflow for In Vitro IC50 Determination



Experimental Workflow for In Vivo Xenograft Study

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. What are DHFR inhibitors and how do they work? [synapse.patsnap.com]
- 2. researchgate.net [researchgate.net]
- 3. Molecular aspects and mechanism of action of dihydrofolate reductase inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. benchchem.com [benchchem.com]
- 5. researchgate.net [researchgate.net]
- 6. Antifolates for Cancer Treatment [mesotheliomaweb.org]
- 7. ClinPGx [clinpgx.org]
- 8. researchgate.net [researchgate.net]
- 9. cancernetwork.com [cancernetwork.com]
- To cite this document: BenchChem. [11-Oxahomoaminopterin: A Research Tool for Investigating Folate Metabolism in Cancer]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1663913#11-oxahomoaminopterin-as-a-research-tool-in-cancer-studies]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com